

Application Notes and Protocols for TVB-3166 in a Xenograft Mouse Model

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **TVB-3166**, a potent and selective inhibitor of Fatty Acid Synthase (FASN), in a xenograft mouse model. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the anti-tumor efficacy of this compound.

Introduction

Fatty Acid Synthase (FASN) is a critical enzyme in the de novo synthesis of fatty acids. In many types of cancer, FASN is overexpressed and has been identified as a metabolic oncogene that plays a significant role in tumor growth and survival.[1][2] This makes FASN an attractive target for cancer therapy.[1] **TVB-3166** is an orally available, reversible, and selective FASN inhibitor. [3][4] It has been shown to induce apoptosis in tumor cells and inhibit tumor growth in in-vivo xenograft models.[4][5][6] Preclinical studies have demonstrated that **TVB-3166** can modulate lipid synthesis, signal transduction, cell cycle, and apoptosis pathways in both in vitro and in vivo models.[6]

Mechanism of Action

TVB-3166 functions by inhibiting FASN, the enzyme responsible for the terminal steps in the synthesis of long-chain saturated fatty acids.[6] This inhibition leads to a depletion of palmitate, a key building block for more complex lipids required for cell membrane formation and energy

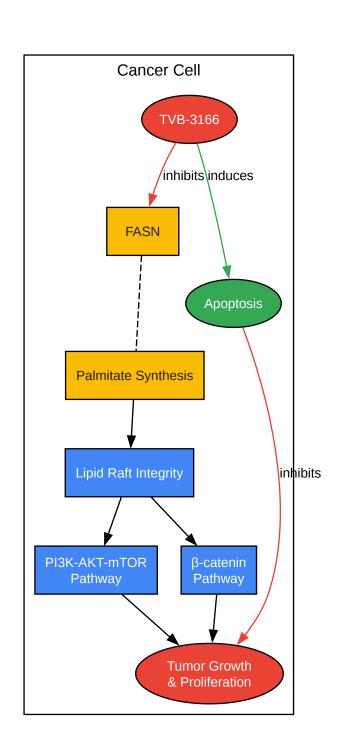


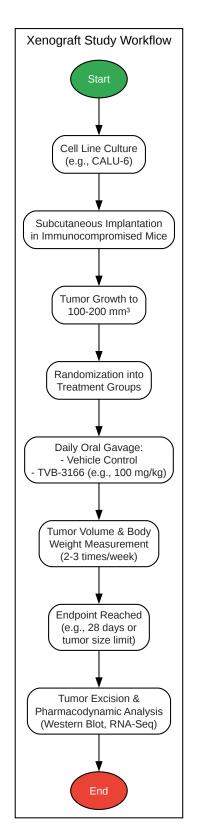
storage. The anti-tumor effects of **TVB-3166** are believed to be mediated through multiple mechanisms:

- Disruption of Lipid Rafts and Signaling: FASN inhibition by **TVB-3166** disrupts the architecture of lipid rafts in the cell membrane. This can alter the localization and function of important signaling proteins.[6][7]
- Inhibition of Key Signaling Pathways: **TVB-3166** has been shown to inhibit critical cancer-promoting signaling pathways, including the PI3K-AKT-mTOR and β-catenin pathways.[4][6] [7]
- Induction of Apoptosis: By depleting necessary lipids and disrupting signaling, **TVB-3166** can induce programmed cell death (apoptosis) in cancer cells.[3][4][6]
- Modulation of Gene Expression: The compound can alter the expression of genes involved in metabolism, proliferation, and survival pathways.[6][8]

Signaling Pathway Diagram







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